

Spectroscopic Characterization of 8-Nitroquinolin-5-amine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 8-Nitroquinolin-5-amine

CAS No.: 42606-39-3

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic properties of **8-Nitroquinolin-5-amine**, a key heterocyclic compound with significant potential in medicinal chemistry and materials science. Due to the limited availability of direct experimental spectra in peer-reviewed literature, this document synthesizes established spectroscopic principles with data from closely related quinoline analogs to present a robust, predictive analytical profile. We will delve into the theoretical underpinnings and expected experimental outcomes for Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This guide is intended for researchers, scientists, and drug development professionals, offering field-proven insights into experimental design, data interpretation, and structural elucidation of this important molecule.

Introduction: The Structural Significance of 8-Nitroquinolin-5-amine

8-Nitroquinolin-5-amine belongs to the quinoline family, a class of nitrogen-containing heterocyclic compounds renowned for their diverse biological activities, including antimicrobial and anticancer properties. The specific substitution pattern of an amine group at the 5-position and a nitro group at the 8-position is expected to significantly modulate the electronic properties and, consequently, the biological efficacy and material characteristics of the quinoline scaffold.

Accurate spectroscopic characterization is the foundational step in the evaluation of any novel compound. It provides an unambiguous confirmation of the chemical structure, which is paramount for establishing structure-activity relationships (SAR) and ensuring the validity of subsequent biological or material science investigations. This guide will provide a detailed roadmap for the spectroscopic analysis of **8-Nitroquinolin-5-amine**.

Molecular Structure of **8-Nitroquinolin-5-amine**

Caption: Molecular structure of **8-Nitroquinolin-5-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for elucidating the carbon-hydrogen framework of an organic molecule. The predicted ^1H and ^{13}C NMR spectra of **8-Nitroquinolin-5-amine** are based on the established chemical shifts of the parent quinoline molecule, with perturbations arising from the electron-donating amino group ($-\text{NH}_2$) and the electron-withdrawing nitro group ($-\text{NO}_2$).

Predicted ^1H NMR Spectrum

The aromatic region of the ^1H NMR spectrum is expected to display a set of coupled multiplets corresponding to the six protons on the quinoline ring system. The amino group protons will likely appear as a broad singlet.

Table 1: Predicted ^1H NMR Chemical Shifts for **8-Nitroquinolin-5-amine** (in $\text{DMSO}-d_6$, 400 MHz)

Proton	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constants (J, Hz)	Rationale for Prediction
H-2	~8.7	dd	J = 4.2, 1.6	Downfield shift due to proximity to the heterocyclic nitrogen.
H-3	~7.4	dd	J = 8.4, 4.2	Influenced by both H-2 and H-4.
H-4	~8.9	dd	J = 8.4, 1.6	Significantly downfield due to the peri-effect of the 5-amino group.
H-6	~6.8	d	J = 8.0	Upfield shift due to the strong electron-donating effect of the 5-amino group.
H-7	~7.6	d	J = 8.0	Downfield shift relative to H-6 due to the influence of the 8-nitro group.
5-NH ₂	~6.5	br s	-	Broad signal due to quadrupolar relaxation and exchange; position is solvent-dependent.

Note: These are predicted values and may vary based on solvent and experimental conditions.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the carbon skeleton. The chemical shifts are influenced by the electronegativity of adjacent atoms and the overall electronic distribution in the aromatic system.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **8-Nitroquinolin-5-amine** (in DMSO- d_6 , 100 MHz)

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale for Prediction
C-2	~150	Adjacent to electronegative nitrogen.
C-3	~122	Standard aromatic carbon.
C-4	~136	Influenced by the 5-amino group.
C-4a	~128	Bridgehead carbon.
C-5	~145	Attached to the electron-donating amino group.
C-6	~110	Shielded by the 5-amino group.
C-7	~125	Deshielded by the 8-nitro group.
C-8	~140	Attached to the electron-withdrawing nitro group.
C-8a	~148	Bridgehead carbon adjacent to nitrogen.

Note: These are predicted values and may vary based on solvent and experimental conditions.

Experimental Protocol for NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **8-Nitroquinolin-5-amine** in 0.6 mL of deuterated dimethyl sulfoxide (DMSO- d_6). The use of DMSO- d_6 is recommended due to its excellent solvating power for polar aromatic compounds.
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- **^1H NMR Acquisition:**
 - Acquire a standard one-dimensional ^1H spectrum.
 - Typical parameters: 32 scans, relaxation delay of 1s, acquisition time of 4s.
 - Perform 2D NMR experiments such as COSY (Correlation Spectroscopy) to establish proton-proton coupling networks and HSQC (Heteronuclear Single Quantum Coherence) to correlate protons with their directly attached carbons.
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Typical parameters: 1024 scans, relaxation delay of 2s, acquisition time of 1s.
 - An HMBC (Heteronuclear Multiple Bond Correlation) experiment can be beneficial for assigning quaternary carbons by observing long-range proton-carbon correlations.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **8-Nitroquinolin-5-amine** is expected to show characteristic bands for the N-H bonds of the primary amine, the N=O bonds of the nitro group, and the vibrations of the aromatic quinoline core.^{[1][2][3]}

Table 3: Predicted IR Absorption Bands for **8-Nitroquinolin-5-amine**

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Notes
3450-3300	N-H stretch (asymmetric & symmetric)	Medium	Two distinct bands are characteristic of a primary amine. [2]
3100-3000	Aromatic C-H stretch	Medium	
1620-1580	N-H bend	Strong	
1580-1450	Aromatic C=C and C=N stretch	Medium-Strong	Multiple bands are expected in this region.
1550-1500	Asymmetric NO ₂ stretch	Strong	
1350-1300	Symmetric NO ₂ stretch	Strong	
1335-1250	Aromatic C-N stretch	Strong	[1]
900-675	Aromatic C-H out-of-plane bend	Strong	The pattern can be indicative of the substitution on the aromatic rings.

Experimental Protocol for IR Spectroscopy

- Sample Preparation:
 - KBr Pellet: Mix approximately 1-2 mg of the sample with 100-200 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.

- Data Acquisition:
 - Record the spectrum typically from 4000 to 400 cm^{-1} .
 - Acquire a background spectrum of the empty sample compartment (or the ATR crystal) and subtract it from the sample spectrum.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in structural confirmation.^[4]

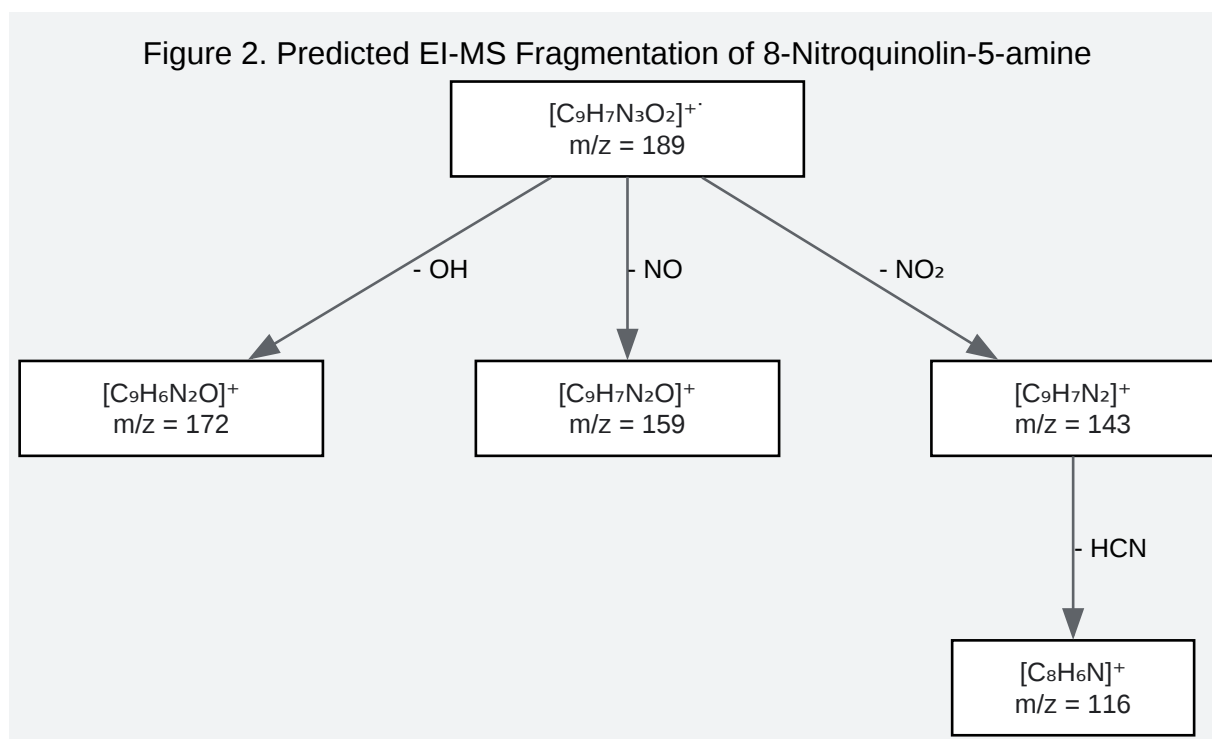
Predicted Mass Spectrum

The electron ionization (EI) mass spectrum of **8-Nitroquinolin-5-amine** is expected to show a prominent molecular ion peak. The molecular weight of **8-Nitroquinolin-5-amine** ($\text{C}_9\text{H}_7\text{N}_3\text{O}_2$) is 189.17 g/mol. Due to the nitrogen rule, an odd number of nitrogen atoms results in an odd nominal molecular mass.^{[5][6]}

Table 4: Predicted Key Fragments in the Mass Spectrum of **8-Nitroquinolin-5-amine**

m/z	Proposed Fragment	Plausible Loss
189	$[\text{M}]^+$	Molecular Ion
172	$[\text{M} - \text{OH}]^+$	Loss of a hydroxyl radical (rearrangement)
159	$[\text{M} - \text{NO}]^+$	Loss of nitric oxide ^[7]
143	$[\text{M} - \text{NO}_2]^+$	Loss of a nitro group
116	$[\text{C}_8\text{H}_6\text{N}]^+$	Loss of NO_2 and HCN

Predicted Fragmentation Pathway



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Caption: A simplified representation of potential fragmentation pathways.

Experimental Protocol for Mass Spectrometry

- Sample Introduction:
 - Gas Chromatography-Mass Spectrometry (GC-MS): If the compound is sufficiently volatile and thermally stable, a dilute solution in a suitable solvent (e.g., dichloromethane or ethyl acetate) can be injected into the GC.
 - Direct Insertion Probe: For less volatile solids, a small amount of the sample can be placed on a direct insertion probe and heated to induce vaporization into the ion source.
- Ionization: Electron Ionization (EI) at 70 eV is a standard method for generating fragment ions and creating a library-searchable spectrum. Electrospray ionization (ESI) would be suitable for confirming the molecular weight via protonation ($[M+H]^+$ at m/z 190).
- Mass Analysis: A quadrupole or time-of-flight (TOF) mass analyzer can be used to separate the ions based on their mass-to-charge ratio.

- Detection: An electron multiplier is used to detect the ions.

Conclusion

The spectroscopic characterization of **8-Nitroquinolin-5-amine**, while not extensively documented, can be reliably predicted through the application of fundamental spectroscopic principles and comparison with structurally related analogs. This guide provides a comprehensive framework for researchers to acquire and interpret NMR, IR, and MS data for this compound. The predicted spectral data and detailed experimental protocols herein serve as a valuable resource for the unambiguous structural confirmation and further investigation of **8-Nitroquinolin-5-amine** in the fields of drug discovery and materials science.

References

- SpectraBase. 8-Nitroquinoline - Optional[¹³C NMR] - Chemical Shifts. [\[Link\]](#)
- SpectraBase. 8-quinolinamine, N-[2-(2-methylphenoxy)ethyl]-5-nitro- - Optional[¹H NMR] - Spectrum. [\[Link\]](#)
- PubChem. 8-Nitroquinoline | C₉H₆N₂O₂ | CID 11830. [\[Link\]](#)
- PubChem. 5-Nitroquinoline | C₉H₆N₂O₂ | CID 11829. [\[Link\]](#)
- MDPI. Visible-Light-Photocatalyzed C5-H Nitration of 8-Aminoquinoline Amides. [\[Link\]](#)
- MDPI. Domino Nitro Reduction-Friedländer Heterocyclization for the Preparation of Quinolines. [\[Link\]](#)
- Supporting Information. Abnormal N-Heterocyclic Carbene Based Nickel Complex for Catalytic Reduction of Nitroarenes. [\[Link\]](#)
- University of Colorado Boulder. IR: amines. [\[Link\]](#)
- SpectraBase. 8-Nitroquinoline - Optional[¹³C NMR] - Chemical Shifts. [\[Link\]](#)
- ResearchGate. Spectroscopic characterization of 8-hydroxy-5-nitroquinoline and 5-chloro-8-hydroxy quinoline and investigation of its reactive properties by DFT calculations and molecular dynamics simulations | Request PDF. [\[Link\]](#)

- ResearchGate. 8-Hydroxy-5-nitroquinoline as a C-nucleophilic reagent in the reaction of C, C-coupling with quinazoline. [[Link](#)]
- Spectroelectrochemistry. Spectroelectrochemical properties of 8-aminoquinoline: voltammetric and computational studies. [[Link](#)]
- SpectraBase. 8-quinolinol, 5-[(4-methyl-1-piperidiny)methyl]-7-nitro- - Optional[¹H NMR] - Spectrum. [[Link](#)]
- SpectraBase. 8-Nitroquinoline - Optional[FTIR] - Spectrum. [[Link](#)]
- The Royal Society of Chemistry. Betti reaction enables efficient synthesis of 8-hydroxyquinoline inhibitors of 2-oxoglutarate oxygenases. [[Link](#)]
- TSI Journals. ¹H and ¹³C NMR Investigation of Quinoline Pharmaceutical Derivatives: Interpretation of Chemical Shifts and their Comparison with the Experimental Value. [[Link](#)]
- ResearchGate. FT-IR spectral data of 8HQ | Download Table. [[Link](#)]
- National Institutes of Health. Metal Complexes of a 5-Nitro-8-Hydroxyquinoline-Proline Hybrid with Enhanced Water Solubility Targeting Multidrug Resistant Cancer Cells. [[Link](#)]
- Chemguide. mass spectra - fragmentation patterns. [[Link](#)]
- PubMed. Mass spectrometry based fragmentation patterns of nitrosamine compounds. [[Link](#)]
- NIST WebBook. 8-Quinolinamine. [[Link](#)]
- ResearchGate. Technology of Preparing 8Hydroxy5-nitroquinoline. [[Link](#)]
- Whitman College. GCMS Section 6.15. [[Link](#)]
- Chemistry LibreTexts. Mass Spectrometry - Fragmentation Patterns. [[Link](#)]
- OpenStax. 24.10 Spectroscopy of Amines - Organic Chemistry. [[Link](#)]
- CDN. Infrared Spectroscopy. [[Link](#)]

- PubMed. The synthesis of 5-hydroxy-8-nitroquinoline and certain of its derivatives. [[Link](#)]
- University of Calgary. Mass Spectrometry: Fragmentation. [[Link](#)]
- MDPI. Repurposing Analysis of Nitroxoline (8-Hydroxy-5-nitroquinoline) as an Antichagasic Compound. [[Link](#)]
- Google Patents. EP0858998A1 - Separation of 5-nitroquinoline and 8-nitroquinoline.
- ResearchGate. Synthesis of 8-Methoxyquinoline and 5-Nitro-8-methoxyquinoline and their Biological Activities. [[Link](#)]
- PubChem. 8-Aminoquinoline | C₉H₈N₂ | CID 11359. [[Link](#)]

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Sources

- [1. orgchemboulder.com](https://orgchemboulder.com) [orgchemboulder.com]
- [2. 24.10 Spectroscopy of Amines - Organic Chemistry | OpenStax](https://openstax.org) [openstax.org]
- [3. bpb-us-w2.wpmucdn.com](https://bpb-us-w2.wpmucdn.com) [bpb-us-w2.wpmucdn.com]
- [4. chemguide.co.uk](https://chemguide.co.uk) [chemguide.co.uk]
- [5. GCMS Section 6.15](https://people.whitman.edu) [people.whitman.edu]
- [6. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [7. Mass spectrometry based fragmentation patterns of nitrosamine compounds - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
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